

# Technical Guide: Physicochemical Properties of 1-(Trimethylsilyl)-1-propyne

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## Compound of Interest

Compound Name: 1-(Trimethylsilyl)-1-propyne

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## Abstract

This technical document provides a comprehensive overview of the key physicochemical properties, specifically the boiling point and density, of **1-(Trimethylsilyl)-1-propyne** (CAS No. 6224-91-5). It includes a detailed summary of reported values, standardized experimental protocols for their determination, and a generalized workflow for its application in chemical synthesis. This guide is intended to serve as a critical resource for professionals in research and development who utilize this versatile organosilicon compound.

## Introduction

**1-(Trimethylsilyl)-1-propyne**, with the linear formula  $\text{CH}_3\text{C}\equiv\text{CSi}(\text{CH}_3)_3$ , is a clear, colorless liquid widely employed in organic synthesis.<sup>[1]</sup> Its utility is prominent in the preparation of alkynyl silane derivatives, the palladium-catalyzed carboannulation for synthesizing highly substituted indenenes, and in rhodium-catalyzed reactions to form indenones.<sup>[1]</sup> Accurate knowledge of its physical properties, such as boiling point and density, is fundamental for its proper handling, purification, and application in controlled chemical reactions.

## Physicochemical Data

The boiling point and density of **1-(Trimethylsilyl)-1-propyne** have been well-documented in the literature. The following table summarizes these critical values for easy reference and

comparison.

Property	Value	Conditions	Source
Boiling Point	99-100 °C	At standard atmospheric pressure (lit.)	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
100 °C	Not specified		
372.50 ± 0.50 K (99.35 ± 0.50 °C)	At normal pressure	<a href="#">[4]</a>	
Density	0.758 g/mL	At 25 °C (lit.)	<a href="#">[1]</a> <a href="#">[2]</a>
0.750 g/mL	Not specified		
0.765 g/cm <sup>3</sup>	Not specified	<a href="#">[5]</a>	
Specific Gravity	0.75	20/20	

Note: "lit." refers to literature values. 1 g/mL is equivalent to 1 g/cm<sup>3</sup>.

## Experimental Protocols

Accurate determination of boiling point and density is crucial for verifying the purity of **1-(Trimethylsilyl)-1-propyne** and for designing experimental setups. The following sections detail standard methodologies.

### Boiling Point Determination by Distillation

Simple distillation is a reliable method for determining the boiling point of a pure liquid while simultaneously purifying it.[\[6\]](#)

Apparatus:

- Round-bottom flask
- Distillation head with thermometer adapter
- Thermometer (-10 to 110 °C range)

- Condenser
- Receiving flask
- Heating mantle or oil bath
- Boiling chips

#### Procedure:

- Place approximately 5-10 mL of **1-(Trimethylsilyl)-1-propyne** and a few boiling chips into the round-bottom flask.
- Assemble the simple distillation apparatus as shown in the workflow diagram below. Ensure the thermometer bulb is positioned just below the side arm of the distillation head to accurately measure the temperature of the vapor entering the condenser.[\[7\]](#)[\[8\]](#)
- Begin heating the flask gently.
- As the liquid boils, vapors will rise and envelop the thermometer bulb. The temperature will rise and then stabilize.
- Record the temperature at which the vapor temperature remains constant while the liquid is actively distilling and condensing into the receiving flask. This stable temperature is the observed boiling point.[\[6\]](#)[\[8\]](#)
- Record the ambient atmospheric pressure, as boiling point is pressure-dependent. Corrections may be necessary if the pressure deviates significantly from standard pressure (760 mmHg).

## Density Determination by Pycnometry

A pycnometer (specific gravity bottle) is used to accurately determine the density of a liquid by measuring a precise volume.

#### Apparatus:

- Pycnometer (e.g., 10 mL) with a ground-glass stopper and capillary tube

- Analytical balance (accurate to  $\pm 0.0001$  g)
- Constant temperature water bath (set to  $25.0\text{ }^{\circ}\text{C}$ )
- The sample liquid, **1-(Trimethylsilyl)-1-propyne**
- Deionized water (for calibration)

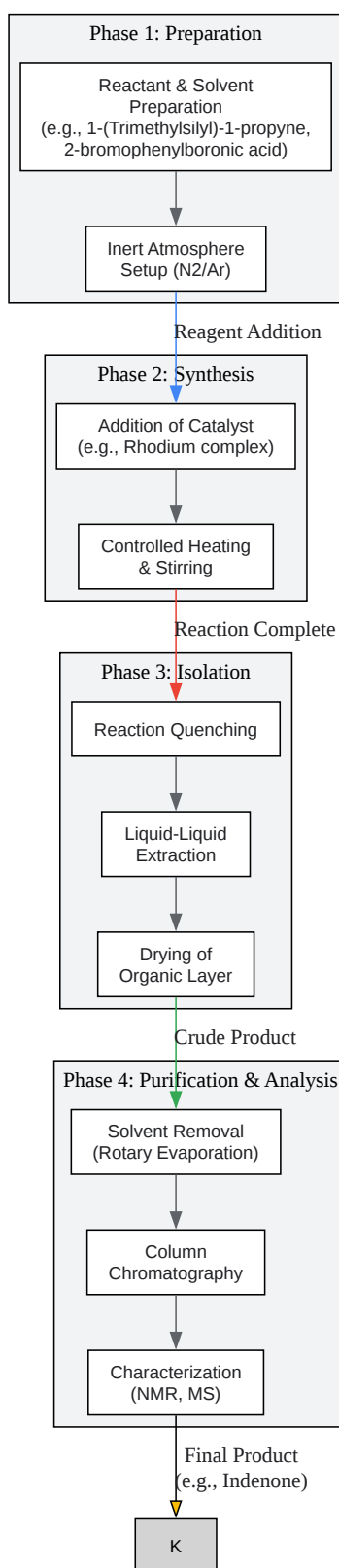
Procedure:

- Calibration:
  - Thoroughly clean and dry the pycnometer and its stopper.
  - Weigh the empty, dry pycnometer on the analytical balance ( $m_1$ ).
  - Fill the pycnometer with deionized water and insert the stopper, allowing excess water to exit through the capillary.
  - Submerge the filled pycnometer in the constant temperature bath at  $25.0\text{ }^{\circ}\text{C}$  for 15-20 minutes to allow for thermal equilibration.
  - Remove the pycnometer, carefully dry the exterior, and weigh it ( $m_2$ ).
- Sample Measurement:
  - Empty and thoroughly dry the pycnometer.
  - Fill the pycnometer with **1-(Trimethylsilyl)-1-propyne**.
  - Repeat the thermal equilibration step in the  $25.0\text{ }^{\circ}\text{C}$  water bath.
  - Dry the exterior and weigh the pycnometer filled with the sample ( $m_3$ ).
- Calculation:
  - The mass of the water is ( $m_2 - m_1$ ).
  - The mass of the sample is ( $m_3 - m_1$ ).

- The density of water at 25.0 °C is a known value ( $\rho_{\text{water}} \approx 0.99704 \text{ g/mL}$ ).
- The volume of the pycnometer is  $V = (m_2 - m_1) / \rho_{\text{water}}$ .
- The density of the sample ( $\rho_{\text{sample}}$ ) is calculated as:  $\rho_{\text{sample}} = (m_3 - m_1) / V$

## Visualization of Experimental Workflow

The following diagram illustrates a generalized workflow for a chemical synthesis reaction, such as the preparation of indenones using **1-(Trimethylsilyl)-1-propyne** as a reagent.



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Caption: Generalized workflow for chemical synthesis.

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